

DBCO-PEG2-OH: A Technical Guide for Researchers and Drug Development Professionals

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Dbco-peg2-OH*

Cat. No.: *B15559491*

[Get Quote](#)

An In-depth Technical Guide on the Core Properties and Applications of **DBCO-PEG2-OH**

Introduction

DBCO-PEG2-OH is a heterobifunctional linker molecule integral to the field of bioconjugation and drug delivery. It features a dibenzocyclooctyne (DBCO) group at one end and a hydroxyl (-OH) group at the other, separated by a short polyethylene glycol (PEG) spacer. The DBCO moiety enables covalent bond formation with azide-containing molecules through a copper-free click chemistry reaction, also known as Strain-Promoted Alkyne-Azide Cycloaddition (SPAAC). [1][2][3] This bioorthogonal reaction is highly specific and can be performed under physiological conditions without the need for a cytotoxic copper catalyst, making it ideal for applications involving living cells and sensitive biomolecules. [4][5][6] The hydroxyl group provides a versatile handle for further chemical modifications, while the hydrophilic PEG spacer enhances water solubility and reduces steric hindrance. [7][8][9]

This technical guide provides a comprehensive overview of **DBCO-PEG2-OH**, including its physicochemical properties, detailed experimental protocols for its use in bioconjugation, and its applications in drug development.

Physicochemical Properties

DBCO-PEG2-OH is a white solid or viscous liquid, depending on its purity and the specific formulation.^[10] Its key properties are summarized in the table below.

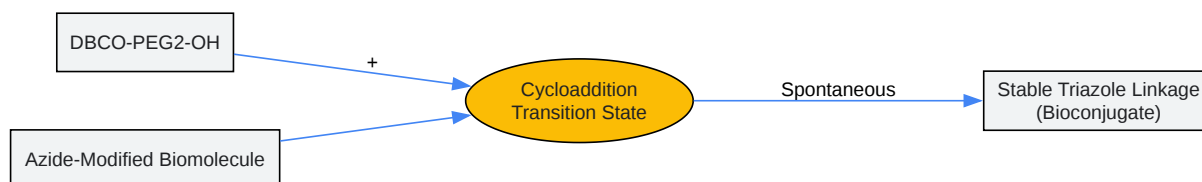
Property	Value	Source(s)
Molecular Formula	C ₂₅ H ₂₈ N ₂ O ₅	^[11] ^[12]
Molecular Weight	436.5 g/mol	^[11] ^[12]
CAS Number	2181837-96-5	^[11] ^[12]
Purity	Typically >95%	^[13]
Solubility	Soluble in water, DMSO, DMF, and DCM	^[8] ^[10]
Storage Conditions	Long-term storage at -20°C, desiccated. Avoid frequent freeze-thaw cycles. Shipped at ambient temperature.	^[8] ^[10] ^[13]
Appearance	Off-white solid or viscous liquid	^[10]

Core Technology: Copper-Free Click Chemistry

The primary utility of **DBCO-PEG2-OH** lies in its ability to participate in SPAAC reactions. This reaction is a cornerstone of bioorthogonal chemistry, allowing for the specific and efficient ligation of molecules in complex biological environments.^[4]^[5]

Reaction Mechanism

The reaction proceeds between the strained alkyne of the DBCO group and an azide, forming a stable triazole linkage. The inherent ring strain of the cyclooctyne ring significantly lowers the activation energy of the [3+2] cycloaddition, obviating the need for a copper catalyst.^[4]



[Click to download full resolution via product page](#)

Caption: Strain-Promoted Alkyne-Azide Cycloaddition (SPAAC) mechanism.

Applications in Research and Drug Development

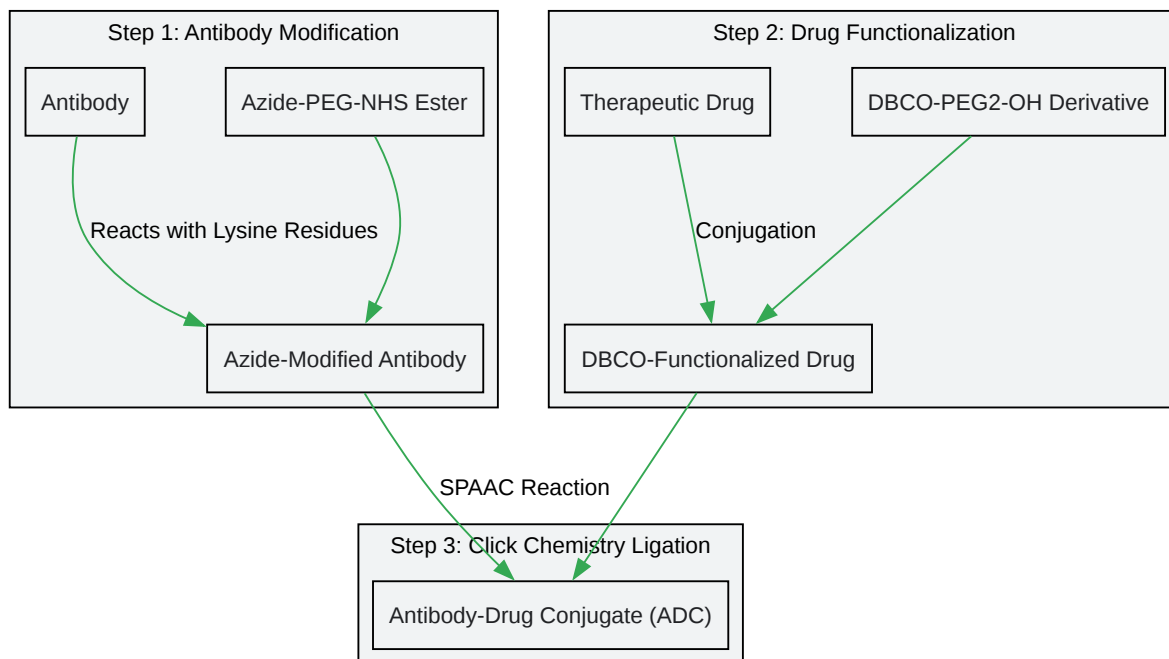
The unique properties of **DBCO-PEG2-OH** make it a valuable tool in a variety of applications, particularly in the development of targeted therapeutics and diagnostic agents.

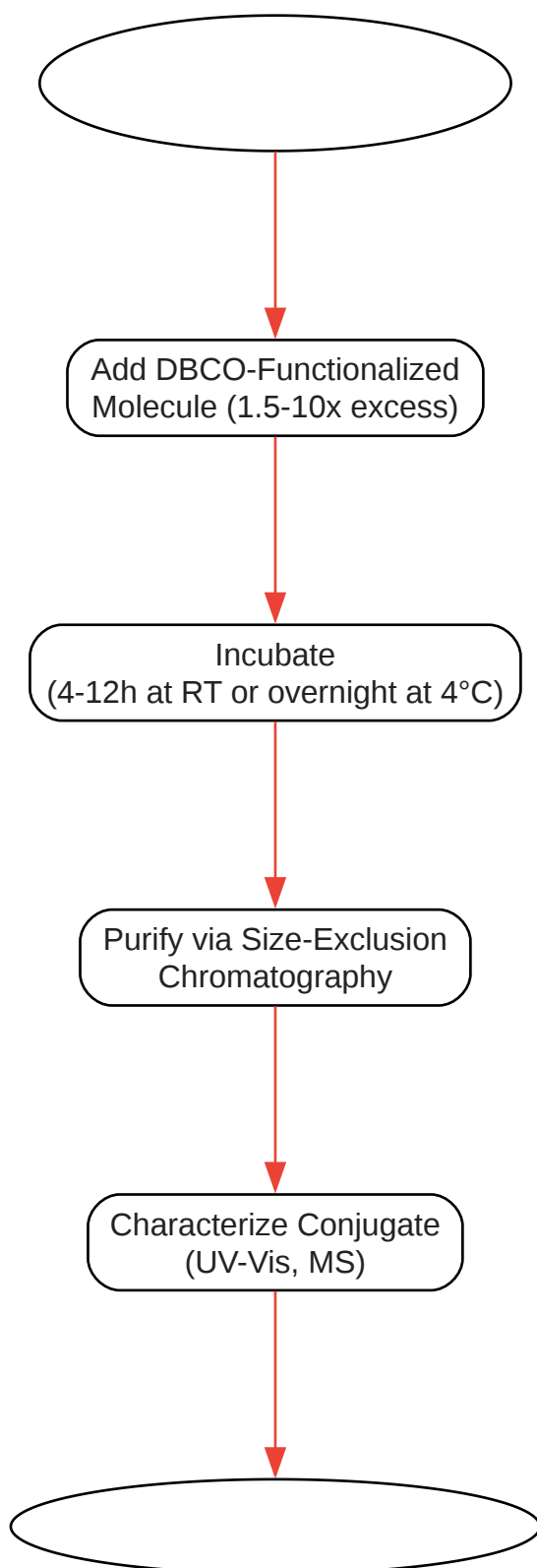
Bioconjugation and Labeling

DBCO-PEG2-OH is widely used to label azide-modified biomolecules such as proteins, antibodies, nucleic acids, and small molecules.^{[10][11]} This enables the attachment of various payloads, including fluorescent dyes, imaging agents, and therapeutic compounds.

Antibody-Drug Conjugates (ADCs)

In the field of oncology, DBCO-PEG linkers are employed in the construction of ADCs. An antibody is first modified with an azide group, which then reacts with a DBCO-functionalized drug molecule. The PEG spacer enhances the solubility and pharmacokinetic profile of the resulting ADC.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. broadpharm.com [broadpharm.com]
- 2. precisepeg.com [precisepeg.com]
- 3. Click Chemistry Reagents - Azide, Alkyne, DBCO, BCN PEG Products from Biochempeg | Biopharma PEG [biochempeg.com]
- 4. interchim.fr [interchim.fr]
- 5. Copper-free click chemistry for attachment of biomolecules in magnetic tweezers - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/15559491/)]
- 6. New breakthroughs in click chemistry series product | Biopharma PEG [biochempeg.com]
- 7. medchemexpress.com [medchemexpress.com]
- 8. DBCO-PEG2-acid, 2304558-25-4 | BroadPharm [broadpharm.com]
- 9. DBCO | BroadPharm [broadpharm.com]
- 10. interchim.fr [interchim.fr]
- 11. medchemexpress.com [medchemexpress.com]
- 12. file.medchemexpress.eu [file.medchemexpress.eu]
- 13. DBCO-PEG-OH (DBCO-PEG-Alcohol) - Biopharma PEG [biochempeg.com]
- To cite this document: BenchChem. [DBCO-PEG2-OH: A Technical Guide for Researchers and Drug Development Professionals]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15559491/docs#dbco-peg2-oh-a-technical-guide-for-researchers-and-drug-development-professionals>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)